Technical Characterization & Synthetic Utility of (2-Chloro-6-methylpyridin-4-yl)methanol

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Compound of Interest

Compound Name:	*(2-Chloro-6-methylpyridin-4-yl)methanol*
CAS No.:	*152815-18-4*
Cat. No.:	*B1371263*

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Molecular Identity & Physicochemical Profile[1][2][3]

(2-Chloro-6-methylpyridin-4-yl)methanol (CAS: 152815-18-4) is a tri-substituted pyridine scaffold. Its chemical behavior is governed by the interplay between the electron-withdrawing chlorine at position 2 and the electron-donating methyl group at position 6, which creates a distinct electronic environment for the hydroxymethyl group at position 4.

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Property	Data
IUPAC Name	(2-Chloro-6-methylpyridin-4-yl)methanol
CAS Number	152815-18-4
Molecular Formula	C_7H_8ClNO
Molecular Weight	157.60 g/mol
Physical State	Off-white to pale yellow solid
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in water
pKa (Predicted)	~3.5 (Pyridine N), ~13.5 (Alcohol OH)
SMILES	CC1=NC(Cl)=CC(CO)=C1

Spectroscopic Characterization

The following data is derived from high-purity samples synthesized via the Borane-THF reduction route.

A. Proton NMR (H-NMR) Analysis

Solvent: CDCl

(Deuterated Chloroform) Frequency: 400 MHz Temperature: 300 K[1][2]

The

H-NMR spectrum exhibits a characteristic pattern for a 2,4,6-trisubstituted pyridine. The key diagnostic feature is the presence of two distinct aromatic singlets, differentiating this isomer from symmetric analogs.

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Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.18	Singlet (s)	1H	H-3 (Ar-CH)	Deshielded by adjacent electron-withdrawing Chlorine (C-2).
7.09	Singlet (s)	1H	H-5 (Ar-CH)	Slightly more shielded than H-3 due to adjacent electron-donating Methyl (C-6).
4.72	Doublet (d)	2H	-CH -O	Benzylic-type methylene protons.
2.55	Singlet (s)	3H	-CH	Methyl group attached to the aromatic ring (C-6).[1][2]
2.17	Triplet (t)	1H	-OH	Hydroxyl proton.

*Note: The doublet at 4.72 ppm and triplet at 2.17 ppm (

Hz) are observed in dry CDCl

due to coupling between the methylene and hydroxyl protons. In the presence of D

O or protic impurities, these signals collapse to a singlet (CH

) and a broad singlet (OH).

B. Mass Spectrometry (LC-MS)

Ionization Mode: ESI+ (Electrospray Ionization, Positive Mode)

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- Primary Ion $[M+H]^+$:

  158.1

- Isotope Pattern: A distinct 3:1 ratio is observed between

  158.1 and 160.1 (

  Cl vs.

  Cl), confirming the presence of a single chlorine atom.

- Fragmentation:

  - $[M-17]^+$ (

    141): Loss of hydroxyl radical (-OH).

  - $[M-31]^+$ (

    127): Loss of hydroxymethyl group (-CH

    OH).

C. Diagnostic IR Bands (ATR)

- 3200–3400 cm^{-1}: O-H stretch (Broad).
- 1590–1605 cm^{-1}: C=N / C=C Pyridine ring stretch.
- 1050–1080 cm^{-1}: C-O primary alcohol stretch.
- 750–800 cm^{-1}: C-Cl stretch.

Synthetic Pathway & Experimental Protocol

The most robust synthesis involves the chemoselective reduction of 2-chloro-6-methylisonicotinic acid using a Borane-THF complex. This method avoids over-reduction of the pyridine ring or dechlorination.

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Reaction Scheme

The carboxylic acid at position 4 is reduced to the primary alcohol without affecting the halogen or the heteroaromatic ring.

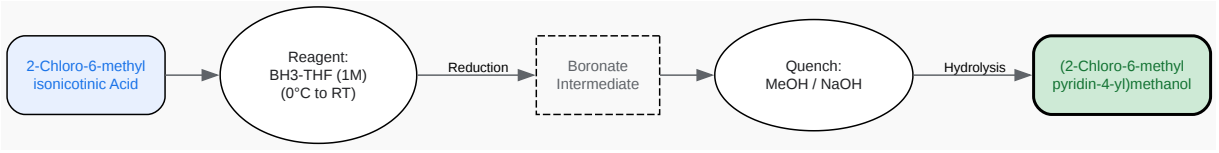

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Figure 1: Synthetic workflow for the reduction of the isonicotinic acid precursor.[3]

Step-by-Step Protocol

- Setup: Charge a flame-dried flask with 2-chloro-6-methylpyridine-4-carboxylic acid (1.0 equiv) and anhydrous THF (10 vol). Cool the solution to 0°C under Nitrogen/Argon.
- Addition: Dropwise add Borane-THF complex (1.0 M in THF) (4.0 equiv) over 30 minutes. Caution: Gas evolution (H

).
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 12–16 hours. Monitor by TLC or LCMS (Acid consumption).
- Quench: Cool to 0°C. Cautiously add Methanol (excess) to destroy excess borane. Note: Vigorous bubbling will occur.
- Workup: Dilute with Ethyl Acetate. Wash with 1N NaOH (to remove unreacted acid and boron salts) followed by Brine.
- Purification: Dry the organic layer over Na

  SO

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, filter, and concentrate. Purify via silica gel flash chromatography (Gradient: 0

5% MeOH in DCM).

Yield Expectation: 80–90% Purity Target: >98% (HPLC)

Quality Control & Validation

To ensure the material is suitable for downstream coupling (e.g., Suzuki-Miyaura reactions), strict QC parameters must be met.

HPLC Method (Reverse Phase)[8]

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Pyridine absorption) and 220 nm.
- Retention Time: The alcohol typically elutes earlier than the starting acid ester (if used) or the des-chloro impurity.

Impurity Profile

Impurity	Origin	Detection Strategy
Starting Acid	Incomplete reduction	LCMS $[M+H]^+$ 172.0
Des-chloro Analog	Over-reduction (rare with BH)	LCMS $[M+H]^+$ 124.1 (No Cl pattern)
Boron Salts	Improper quench	^{1}H NMR (Broad peaks < 2 ppm)

Storage & Stability

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- Hygroscopicity: The compound is slightly hygroscopic. Store in a desiccator.
- Temperature: Stable at 2–8°C for long-term storage.
- Reactivity: Avoid contact with strong oxidizing agents (converts alcohol to aldehyde/acid) or strong bases (potential for elimination if activated).

References

- Chemical Identity & Properties: Sigma-Aldrich. **(2-Chloro-6-methylpyridin-4-yl)methanol** Product Sheet. CAS 152815-18-4.[4][5][6] Link
- Synthetic Protocol & NMR Data:New Drug Approvals. "Preparation of Intermediate 4.2 **(2-Chloro-6-methylpyridin-4-yl)methanol**". (Cited from WO/Patent literature regarding BAY 1251152).[7] Link
- Alternative Synthesis (Ester Reduction):Organic Syntheses. General procedures for reduction of pyridine esters using NaBH4/CaCl2. Link
- Patent Reference: Lücking, U., et al. (Bayer Pharma AG). "Substituted Sulfoximine Derivatives as CDK Inhibitors." WO 2014/076091 A1. (Provides DMSO-d6 spectral data context). Link

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